

An In-depth Technical Guide to 1,3-Dicyanobenzene (Isophthalonitrile)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-DICYANOBENZENE

Cat. No.: B1664544

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dicyanobenzene, more commonly known in the scientific literature as isophthalonitrile, is an aromatic organic compound with the chemical formula $C_8H_4N_2$. It is a white crystalline solid that serves as a crucial intermediate in the synthesis of a wide array of chemical compounds. Its unique molecular architecture, featuring a benzene ring substituted with two nitrile groups in a meta-position, imparts specific reactivity that is leveraged in the production of pharmaceuticals, agrochemicals, and high-performance polymers.^{[1][2]} This guide provides a comprehensive overview of **1,3-dicyanobenzene**, including its chemical and physical properties, detailed synthesis protocols, and its emerging role in the landscape of drug discovery and development.

Nomenclature and Identification

1,3-Dicyanobenzene is known by a variety of synonyms and alternative names in chemical literature and commercial databases. A comprehensive list is provided below to aid in literature searches and material sourcing.

Systematic Name	1,3-Benzenedicarbonitrile
Common Name	Isophthalonitrile
CAS Number	626-17-5[3]
Molecular Formula	C ₈ H ₄ N ₂ [3]
Molecular Weight	128.13 g/mol [3]
InChI Key	LAQPNDIUHRHNCV-UHFFFAOYSA-N
Synonyms & Alternative Names	m-Dicyanobenzene, Isophthalodinitrile, m-Benzenedinitrile, 3-Cyanobenzonitrile, IPN, m-Phthalodinitrile[2][4]

Physicochemical Properties

A summary of the key physical and chemical properties of **1,3-dicyanobenzene** is presented in the table below. These properties are essential for its handling, storage, and application in experimental and industrial settings.

Property	Value	Reference
Appearance	White to off-white crystalline solid	[3]
Melting Point	161-165 °C	[3]
Boiling Point	288 °C	[3]
Density	1.28 g/cm ³ at 25 °C	[3]
Solubility in Water	0.7 g/L at 20 °C	[3]
Solubility in Organic Solvents	Soluble in acetone and benzene	[3]
Vapor Pressure	13.332 Pa at 50 °C	[3]

Synthesis of 1,3-Dicyanobenzene

The primary industrial method for the synthesis of **1,3-dicyanobenzene** is the vapor-phase ammoxidation of m-xylene. This process involves the reaction of m-xylene with ammonia and oxygen in the presence of a catalyst at elevated temperatures.

Experimental Protocol: Vapor-Phase Ammoxidation of m-Xylene

This protocol describes a laboratory-scale synthesis of **1,3-dicyanobenzene** via the ammoxidation of m-xylene.

Materials:

- m-Xylene (99% purity)
- Anhydrous Ammonia (99.9%)
- Compressed Air (or Oxygen/Nitrogen mixture)
- Vanadium-based catalyst (e.g., V_2O_5/Al_2O_3)
- Fluidized bed reactor or fixed-bed reactor
- Gas flow controllers
- Heating mantle and temperature controller
- Condenser and collection flask
- Scrubber for effluent gases

Procedure:

- **Catalyst Preparation and Loading:** The V_2O_5/Al_2O_3 catalyst is prepared and activated according to standard procedures. The reactor is then loaded with the prepared catalyst.
- **Reactor Setup:** The reactor is assembled within a heating mantle, and the gas inlet lines for m-xylene, ammonia, and air are connected via mass flow controllers. The reactor outlet is

connected to a condenser followed by a collection flask and a scrubber to neutralize unreacted ammonia and hydrogen cyanide.

- **Reaction Conditions:** The reactor is heated to the reaction temperature, typically in the range of 350-450 °C.
- **Reactant Feed:** A gaseous mixture of m-xylene, ammonia, and air is introduced into the reactor over the catalyst bed. The molar ratio of the reactants is a critical parameter and is typically in the range of 1:6:15 (m-xylene:ammonia:air).
- **Reaction:** The ammoxidation reaction proceeds as the reactants pass over the catalyst. The reaction is exothermic, and temperature control is crucial for optimal yield and selectivity.
- **Product Collection:** The effluent gas stream from the reactor, containing **1,3-dicyanobenzene**, byproducts (such as m-tolunitrile and carbon oxides), and unreacted starting materials, is passed through the condenser. The **1,3-dicyanobenzene**, being a solid at room temperature, desublimates in the condenser and is collected in the flask.
- **Purification:** The crude **1,3-dicyanobenzene** is purified by recrystallization from a suitable solvent, such as ethanol or toluene, or by sublimation to yield a high-purity product.

Applications in Drug Development

While **1,3-dicyanobenzene** itself is not typically the active pharmaceutical ingredient (API), its rigid structure and the presence of two reactive nitrile groups make it a valuable scaffold for the synthesis of a variety of heterocyclic compounds with potential therapeutic applications.

Precursor for Antimicrobial Agents

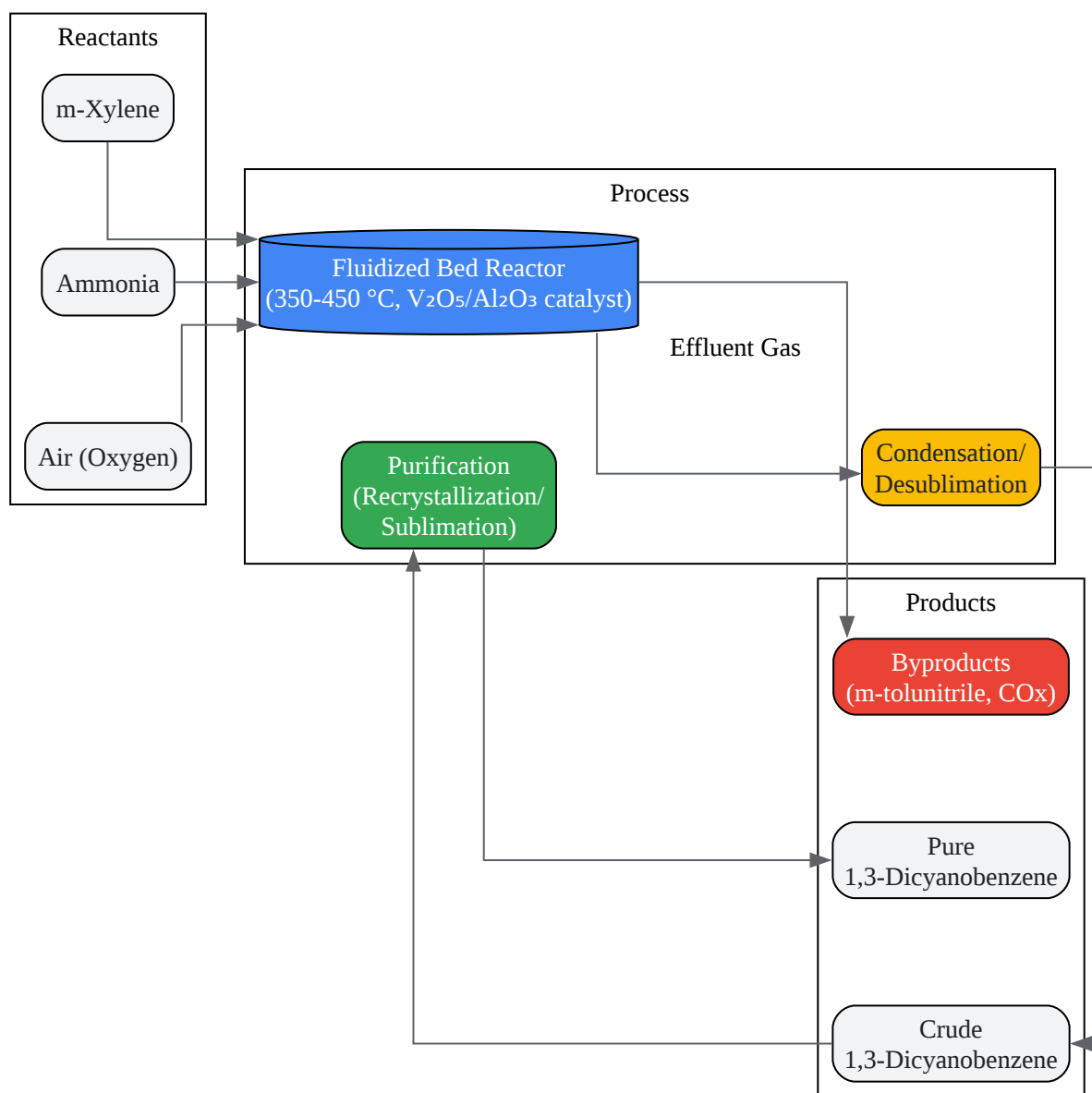
Derivatives of isophthalonitrile have been investigated for their antimicrobial properties. For instance, a series of polyhalo isophthalonitrile derivatives have been synthesized and evaluated for their activity against various strains of bacteria and fungi. Some of these compounds have demonstrated potent inhibitory effects on the growth of Gram-positive bacteria and fungi, with minimum inhibitory concentrations (MICs) in the low microgram per milliliter range.

Synthesis of Antioxidant and Cytotoxic Compounds

The isophthalonitrile core is also utilized in the synthesis of more complex molecules with potential anticancer and antioxidant activities. For example, phthalonitrile derivatives are key intermediates in the synthesis of phthalocyanines. Certain novel phthalocyanines derived from these precursors have exhibited strong antioxidant and cytotoxic properties against various cancer cell lines.

Visualizations

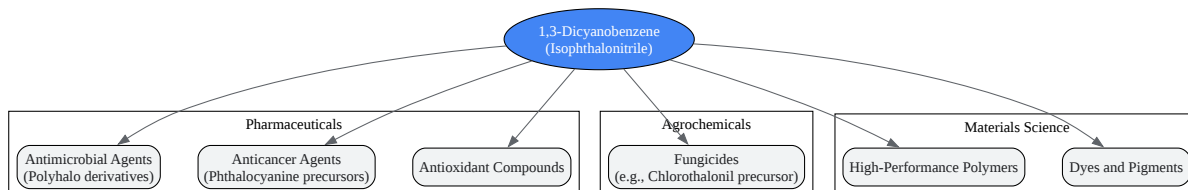
Synthesis Workflow of 1,3-Dicyanobenzene



[Click to download full resolution via product page](#)

Caption: A schematic overview of the synthesis of **1,3-dicyanobenzene**.

Applications of 1,3-Dicyanobenzene in Chemical Synthesis



[Click to download full resolution via product page](#)

Caption: Key application areas of **1,3-dicyanobenzene** as a chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. yonsei.elsevierpure.com [yonsei.elsevierpure.com]
- 4. US2846462A - Process for producing isophthalonitrile and terephthalonitrile - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dicyanobenzene (Isophthalonitrile)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1664544#synonyms-and-alternative-names-for-1-3-dicyanobenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com